

# 4-Indanol: A Technical Health and Safety Guide for Research Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **4-Indanol**

Cat. No.: **B162701**

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## Introduction

**4-Indanol** (CAS No: 1641-41-4), also known as 2,3-Dihydro-1H-inden-4-ol, is a chemical compound utilized in various research and development applications.[1][2] This document provides a comprehensive overview of the health and safety information for **4-Indanol**, designed for researchers, scientists, and drug development professionals. It covers toxicological data, handling and storage procedures, emergency protocols, and personal protective equipment recommendations.

## Hazard Identification and Classification

**4-Indanol** is classified as a hazardous substance.[1][3] It is harmful if swallowed, in contact with skin, or if inhaled.[1] The compound is also known to cause skin irritation and serious eye irritation, and may cause respiratory irritation.[1][4][5]

### GHS Hazard Statements:

- H302: Harmful if swallowed.[4][5]
- H312: Harmful in contact with skin.[1]
- H315: Causes skin irritation.[4][5]
- H319: Causes serious eye irritation.[4][5]

- H332: Harmful if inhaled.[1]
- H335: May cause respiratory irritation.[1]

Signal Word: Warning[4][5]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Indanol** is provided in the table below.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O	[1][2][5][6][7]
Molecular Weight	134.18 g/mol	[2][4][5][6][7]
Appearance	White to yellow to light-brown powder, crystals, or liquid.	[4]
Melting Point	47 - 51 °C	[5]
Boiling Point	245 °C	[5]
pKa	10.32 (at 25°C)	[5]
LogKOW	2.9861	[1]
Mobility in Soil (KOC)	1647 (Low)	[1]
Bioaccumulation	Low	[1]
Persistence	High (Water/Soil and Air)	[1]

## Toxicological Information

The toxicological properties of **4-Indanol** have not been fully investigated.[8] However, it is classified as an acute toxicant (Category 4) for oral, dermal, and inhalation routes of exposure. [1][3] It is also a skin and eye irritant and may cause respiratory tract irritation.[1][3]

Quantitative Toxicological Data: Data not available.

Experimental Protocols: Detailed experimental protocols for toxicological studies on **4-Indanol** are not publicly available.

## Handling, Storage, and Personal Protective Equipment

Proper handling and storage procedures are crucial to minimize exposure risk.

### Handling:

- Avoid all personal contact, including inhalation.[[1](#)]
- Use in a well-ventilated area.[[1](#)]
- Do not eat, drink, or smoke when using this product.[[1](#)]
- Wash hands thoroughly after handling.[[1](#)]
- Wear appropriate personal protective equipment (PPE).[[1](#)]

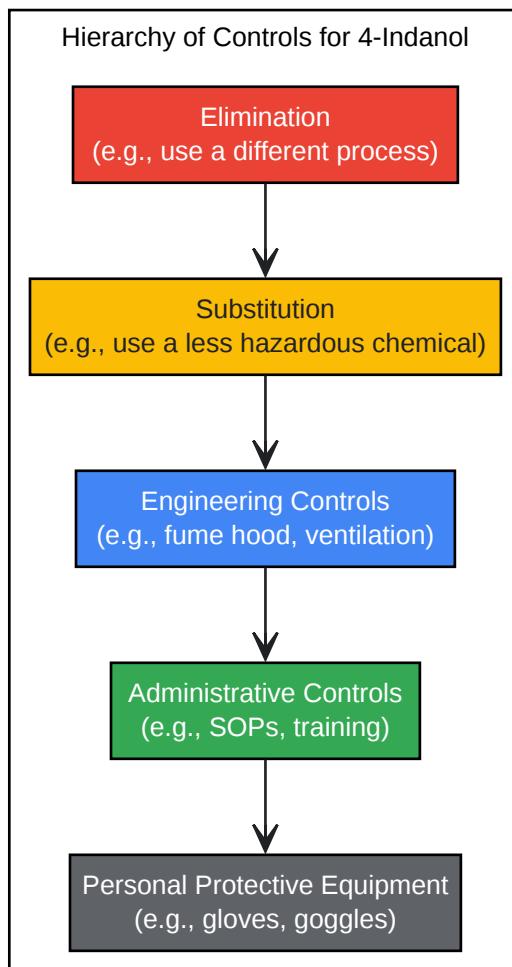
### Storage:

- Store in a cool, dry, well-ventilated place.[[1](#)][[8](#)]
- Keep container tightly closed.[[1](#)][[8](#)]
- Store at 2-8°C.[[1](#)][[5](#)]
- Store away from incompatible materials and foodstuff containers.[[1](#)]

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side shields or chemical goggles.[[1](#)][[9](#)]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[[1](#)][[9](#)]
- Respiratory Protection: If dust or aerosols are generated, use a dust respirator or a supplied-air respirator for higher concentrations.[[1](#)][[9](#)]

The following diagram illustrates the hierarchy of controls for minimizing exposure to hazardous chemicals like **4-Indanol**.



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Caption: Hierarchy of controls for managing exposure to **4-Indanol**.

## First Aid Measures

In case of exposure to **4-Indanol**, follow these first aid measures and seek medical attention.

General Advice:

- Consult a physician. Show this safety data sheet to the doctor in attendance. Move out of the dangerous area.[\[10\]](#)

**If Inhaled:**

- Remove the person to fresh air and keep them comfortable for breathing.[\[1\]](#) If not breathing, give artificial respiration.[\[8\]](#)

**In Case of Skin Contact:**

- Wash off with plenty of water.[\[1\]](#) If skin irritation occurs, get medical advice/attention.[\[1\]](#)

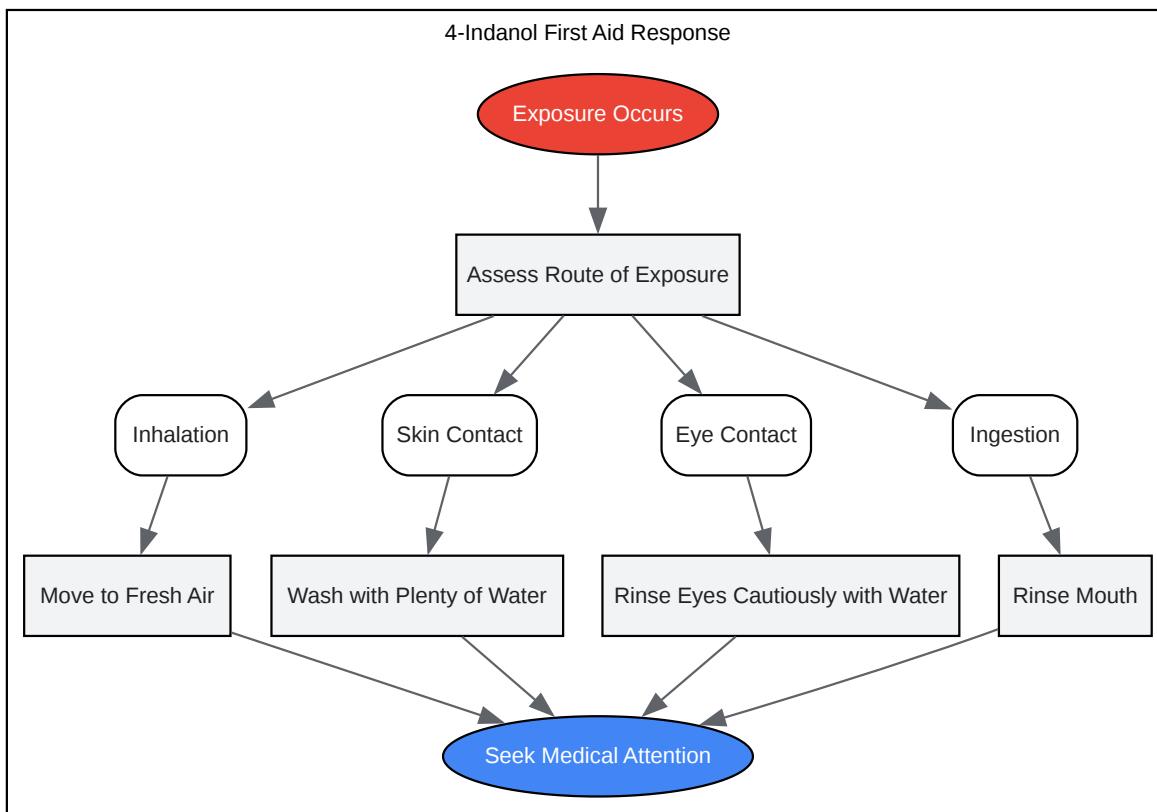
**In Case of Eye Contact:**

- Rinse cautiously with water for several minutes.[\[1\]](#) Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#) If eye irritation persists, get medical advice/attention.[\[1\]](#)

**If Swallowed:**

- Rinse mouth.[\[1\]](#) Call a POISON CENTER or doctor if you feel unwell.[\[1\]](#)

The workflow for first aid response is depicted in the following diagram.



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Caption: First aid workflow for **4-Indanol** exposure.

## Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

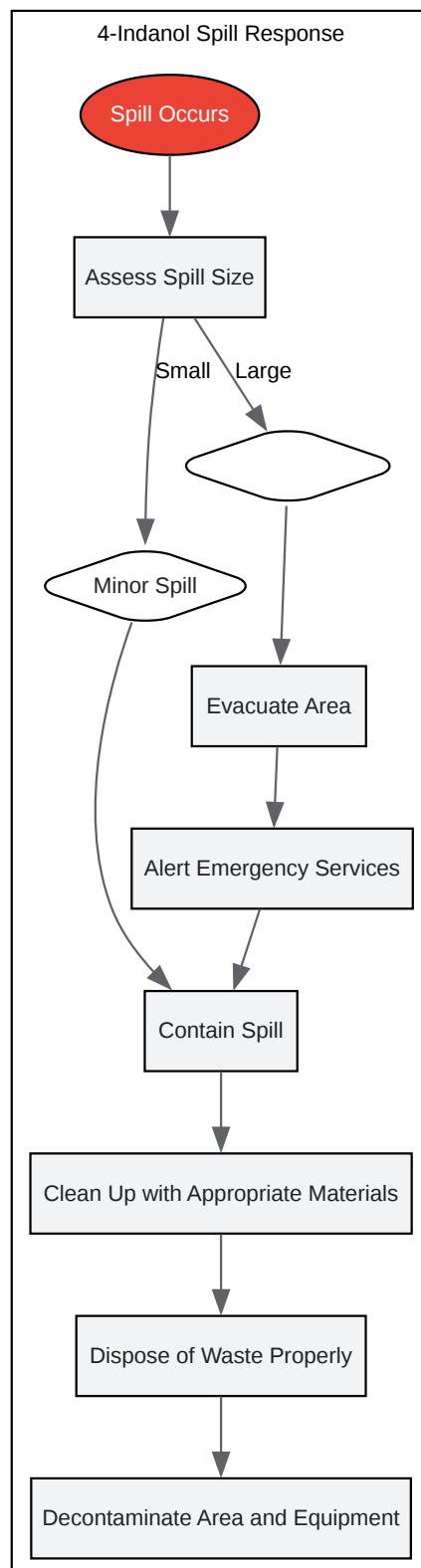
- Extinguishing Media: Use extinguishing media suitable for the surrounding area. There is no restriction on the type of extinguisher which may be used.[1]
- Hazards: The substance is non-combustible, but containers may burn.[1] It may emit corrosive fumes in a fire.[1]

- Procedure: Use fire fighting procedures suitable for the surrounding area. Cool fire-exposed containers with water spray from a protected location.[1]

**Accidental Release Measures:**

- Minor Spills: Clean up all spills immediately.[1] Avoid breathing dust and contact with skin and eyes.[1] Wear protective clothing, gloves, safety glasses, and a dust respirator.[1] Use dry clean-up procedures and avoid generating dust.[1]
- Major Spills: Alert emergency services.[1] Control personal contact by wearing protective clothing.[1] Prevent spillage from entering drains or water courses.[1]

The following diagram outlines the general procedure for handling a chemical spill.



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Caption: Logical workflow for responding to a **4-Indanol** spill.

## Disposal Considerations

Dispose of contents and container to an authorized hazardous or special waste collection point in accordance with local regulations.[\[1\]](#) Recycle wherever possible or consult the manufacturer for recycling options.[\[1\]](#)

## Ecological Information

**4-Indanol** is expected to have high persistence in both water/soil and air.[\[1\]](#) It has a low bioaccumulation potential.[\[1\]](#) Due to its low KOC value, it is expected to have low mobility in soil.[\[1\]](#)

This technical guide is intended to provide essential health and safety information for handling **4-Indanol** in a research setting. It is not exhaustive and should be used in conjunction with a comprehensive risk assessment and adherence to all applicable institutional and regulatory guidelines.

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